

Application Notes and Protocols for Oleic Acid-hydroxy Oleoyl Leucine-d7

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Compound of Interest

Compound Name: *Oleic Acid-hydroxy Oleoyl
Leucine-d7*

Cat. No.: *B15560002*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Oleic Acid-hydroxy Oleoyl Leucine-d7 (OAHOL-d7) is a deuterated derivative of hydroxy oleoyl leucine, intended for use as an internal standard in mass spectrometry-based quantitative analysis. Its non-deuterated analog, hydroxy oleoyl leucine, is a metabolite of N-oleoyl leucine, a member of the N-acyl amino acid (NAA) family of signaling lipids. NAAs are increasingly recognized for their diverse physiological roles, including the regulation of energy metabolism and inflammation.

The study of N-acyl amino acid metabolism is a growing field of research, with implications for understanding various physiological and pathological processes. The enzyme Cytochrome P450 4F2 (CYP4F2) has been identified as a key player in the hydroxylation of N-oleoyl leucine, leading to the formation of hydroxy oleoyl leucine. This metabolic pathway is of interest in the context of cardiometabolic diseases. Given the importance of accurate quantification of these lipid metabolites, the use of a stable isotope-labeled internal standard like OAHOL-d7 is crucial for reliable and reproducible results.

Applications

The primary application of **Oleic Acid-hydroxy Oleoyl Leucine-d7** is as an internal standard for the precise quantification of endogenous Oleic Acid-hydroxy Oleoyl Leucine in various biological matrices using gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-tandem mass spectrometry (LC-MS/MS). The use of a deuterated internal standard is the gold standard in quantitative mass spectrometry as it accounts for variations in sample extraction, handling, and instrument response, thus ensuring high accuracy and precision.^{[1][2][3]}

Potential Research Areas:

- **Metabolomics and Lipidomics:** Studying the metabolic pathways of N-acyl amino acids and their hydroxylated metabolites.
- **Drug Discovery and Development:** Investigating the role of CYP4F2 and other enzymes in drug metabolism and lipid signaling.
- **Biomarker Discovery:** Quantifying levels of hydroxy oleoyl leucine in plasma or tissues as a potential biomarker for cardiometabolic diseases.
- **Nutritional Science:** Assessing the impact of dietary fatty acids on the metabolism of N-acyl amino acids.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Oleic Acid-hydroxy Oleoyl Leucine-d7** is provided in the table below.

Property	Value
Synonyms	C18:1-hydroxy Oleoyl Leucine-d7, OAHOL-d7
Molecular Formula	C ₄₂ H ₇₀ D ₇ NO ₅
Formula Weight	683.1 g/mol
Purity	≥95% (Oleic acid-hydroxy oleoyl leucine)
Deuterium Incorporation	≥99% deuterated forms (d ₁ -d ₇); ≤1% d ₀
Supplied As	A solution in ethanol
Storage	-20°C
Stability	≥ 1 year

Experimental Protocols

The following protocols are generalized methodologies for the quantification of hydroxy oleoyl leucine using **Oleic Acid-hydroxy Oleoyl Leucine-d7** as an internal standard. Optimization of these protocols for specific instrumentation and biological matrices is recommended.

Sample Preparation: Lipid Extraction from Plasma

This protocol is based on the widely used Folch method for lipid extraction.

Materials:

- Plasma samples
- **Oleic Acid-hydroxy Oleoyl Leucine-d7** internal standard solution (in ethanol)
- Chloroform
- Methanol
- 0.9% NaCl solution
- Glass centrifuge tubes with PTFE-lined caps

- Nitrogen gas evaporator
- Vortex mixer
- Centrifuge

Procedure:

- Thaw plasma samples on ice.
- In a glass centrifuge tube, add a known amount of **Oleic Acid-hydroxy Oleoyl Leucine-d7** internal standard solution to the plasma sample. The amount should be optimized to be within the linear range of the calibration curve.
- Add a 2:1 (v/v) mixture of chloroform:methanol to the plasma sample. A common ratio is 2 mL of chloroform:methanol for every 100 μ L of plasma.
- Vortex the mixture vigorously for 2 minutes to ensure thorough mixing and protein precipitation.
- Add 0.2 volumes of 0.9% NaCl solution to the mixture to induce phase separation.
- Vortex briefly and then centrifuge at 2000 x g for 10 minutes at 4°C to separate the layers.
- Carefully collect the lower organic phase (chloroform layer) containing the lipids using a glass Pasteur pipette and transfer it to a new clean glass tube.
- Dry the lipid extract under a gentle stream of nitrogen gas.
- Reconstitute the dried lipid extract in an appropriate solvent for LC-MS/MS analysis (e.g., methanol or acetonitrile/isopropanol).

LC-MS/MS Analysis

This is a general protocol for the analysis of N-acyl amino acids and their metabolites. Specific parameters will need to be optimized for the instrument in use.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system.
- Reversed-phase C18 column (e.g., 2.1 x 100 mm, 1.8 μ m particle size).
- Tandem mass spectrometer (e.g., triple quadrupole) with an electrospray ionization (ESI) source.

Chromatographic Conditions (Example):

- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Gradient: A linear gradient from a lower to a higher percentage of mobile phase B over a suitable run time to achieve separation of the analyte from other matrix components.
- Flow Rate: Dependent on the column dimensions (e.g., 0.3 mL/min for a 2.1 mm ID column).
- Column Temperature: 40°C
- Injection Volume: 5-10 μ L

Mass Spectrometry Conditions (Example):

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Multiple Reaction Monitoring (MRM): The specific precursor-to-product ion transitions for both Oleic Acid-hydroxy Oleoyl Leucine and its d7-labeled internal standard need to be determined by direct infusion of the standards. An example of expected ions would be the protonated molecule $[M+H]^+$ as the precursor ion.
- Collision Energy and other MS parameters: These will need to be optimized for the specific instrument and analytes to achieve maximum sensitivity.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
Oleic Acid-hydroxy Oleoyl Leucine	To be determined	To be determined
Oleic Acid-hydroxy Oleoyl Leucine-d7	To be determined	To be determined

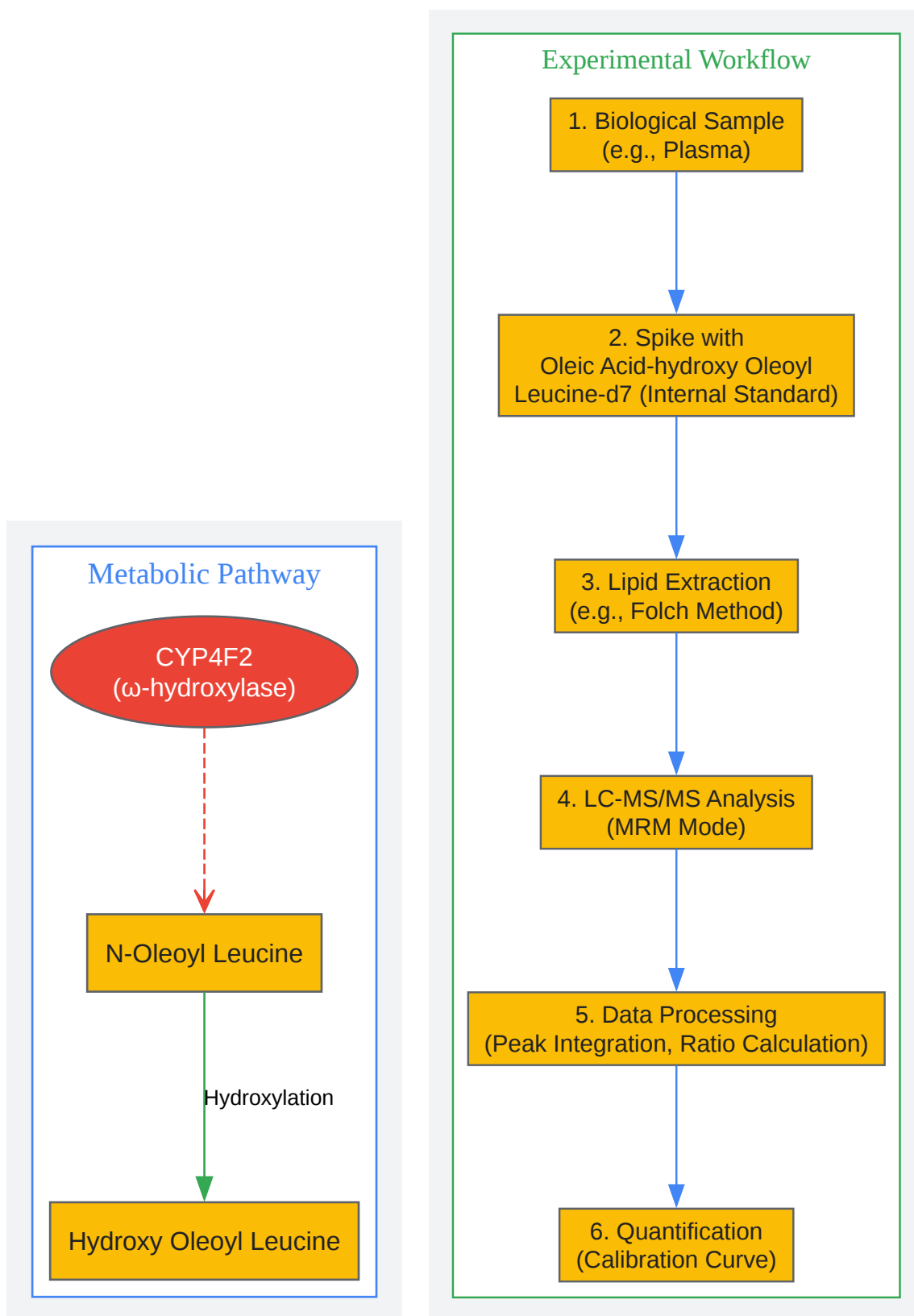
Data Analysis and Quantification

- Calibration Curve: Prepare a series of calibration standards with known concentrations of non-deuterated Oleic Acid-hydroxy Oleoyl Leucine and a fixed concentration of the deuterated internal standard (**Oleic Acid-hydroxy Oleoyl Leucine-d7**).
- Peak Integration: Integrate the peak areas of the MRM transitions for both the analyte and the internal standard in the calibration standards and the unknown samples.
- Ratio Calculation: Calculate the ratio of the peak area of the analyte to the peak area of the internal standard for each calibration standard and unknown sample.
- Quantification: Construct a calibration curve by plotting the peak area ratio against the concentration of the analyte for the calibration standards. Determine the concentration of Oleic Acid-hydroxy Oleoyl Leucine in the unknown samples by interpolating their peak area ratios on the calibration curve.

Signaling Pathways and Experimental Workflows

Metabolic Pathway of N-Oleoyl Leucine Hydroxylation

N-oleoyl leucine is metabolized to hydroxy oleoyl leucine primarily through the action of the enzyme CYP4F2, which catalyzes the ω -hydroxylation of the oleoyl fatty acid chain.^{[4][5]} This metabolic conversion is a key step in the diversification of N-acyl amino acid signaling molecules.



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